

Vinorelbine-d3 (ditartrate): A Comprehensive Technical Guide to its Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinorelbine-d3 (ditartrate)

Cat. No.: B15145438

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the critical data and experimental protocols associated with the Certificate of Analysis (CoA) for **Vinorelbine-d3 (ditartrate)**.

Vinorelbine-d3 (ditartrate) is the deuterated form of Vinorelbine ditartrate, an anti-mitotic agent used in cancer therapy. The incorporation of deuterium isotopes makes it a valuable internal standard for pharmacokinetic and metabolic studies. This document is intended to assist researchers, scientists, and drug development professionals in understanding the quality control parameters and analytical methodologies for this stable isotope-labeled compound.

Quantitative Data Summary

The following tables summarize the typical quantitative data found on a Certificate of Analysis for a specific lot of **Vinorelbine-d3 (ditartrate)**. These values are representative and may vary between different batches and suppliers.

Table 1: Identification and General Properties

Test	Specification	Result
Product Name	Vinorelbine-d3 (ditartrate)	Conforms
CAS Number	125317-39-7 (unlabeled)	Not Applicable
Molecular Formula	<chem>C53H63D3N4O20</chem>	Conforms
Molecular Weight	1082.12 g/mol	Conforms[1]
Appearance	White to off-white or pale yellow powder	Conforms
Solubility	Soluble in Water and Ethanol	Conforms

Table 2: Purity and Impurity Profile

Test	Method	Specification	Result
Chemical Purity	HPLC	≥ 98.0%	99.5%
Isotopic Purity (D3)	Mass Spectrometry	≥ 99 atom % D	99.6 atom % D
Related Substances	HPLC	Total Impurities ≤ 1.0%	0.45%
Individual Impurity ≤ 0.5%	0.2%		
Residual Solvents	GC-HS	Meets USP <467> requirements	Conforms
Water Content	Karl Fischer Titration	≤ 5.0%	2.1%
Residue on Ignition	USP <281>	≤ 0.2%	0.08%

Table 3: Identity Confirmation

Test	Method	Specification	Result
¹ H NMR	Nuclear Magnetic Resonance	Conforms to structure	Conforms
Mass Spectrum	Mass Spectrometry	Conforms to molecular weight	Conforms
Infrared Spectrum	IR Spectroscopy	Conforms to reference standard	Conforms

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Purity and Impurity Analysis

Purpose: To determine the chemical purity of **Vinorelbine-d3 (ditartrate)** and to quantify any related substances or impurities.

Instrumentation:

- HPLC system with a UV detector
- Column: C18, 4.6 mm x 150 mm, 5 μ m particle size
- Detector Wavelength: 267 nm

Reagents:

- Mobile Phase A: Phosphate buffer (pH 3.5)
- Mobile Phase B: Acetonitrile
- Diluent: Mobile Phase A/Acetonitrile (50:50, v/v)

Procedure:

- Standard Preparation: A known concentration of **Vinorelbine-d3 (ditartrate)** reference standard is prepared in the diluent.
- Sample Preparation: A sample of the test article is accurately weighed and dissolved in the diluent to a known concentration.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Column Temperature: 30°C
 - Gradient Elution: A gradient is run from 20% to 80% Mobile Phase B over 30 minutes.
- Analysis: The standard and sample solutions are injected into the HPLC system. The purity is calculated by comparing the peak area of the main analyte in the sample chromatogram to the total area of all peaks. Impurities are identified and quantified based on their relative retention times and peak areas.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Purpose: To confirm the molecular weight of **Vinorelbine-d3 (ditartrate)** and to determine its isotopic purity.

Instrumentation:

- High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).

Procedure:

- Sample Preparation: The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) at a low concentration.
- Infusion: The sample solution is directly infused into the mass spectrometer.

- Data Acquisition: The mass spectrum is acquired in positive ion mode over a relevant mass-to-charge (m/z) range.
- Analysis:
 - Identity: The observed m/z of the molecular ion ($[M+H]^+$) is compared to the calculated theoretical mass of **Vinorelbine-d3 (ditartrate)**.
 - Isotopic Purity: The relative intensities of the isotopic peaks corresponding to the deuterated (d3) and non-deuterated (d0, d1, d2) forms are measured to calculate the isotopic enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Purpose: To confirm the chemical structure of **Vinorelbine-d3 (ditartrate)** and the position of the deuterium labels.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher)

Solvent:

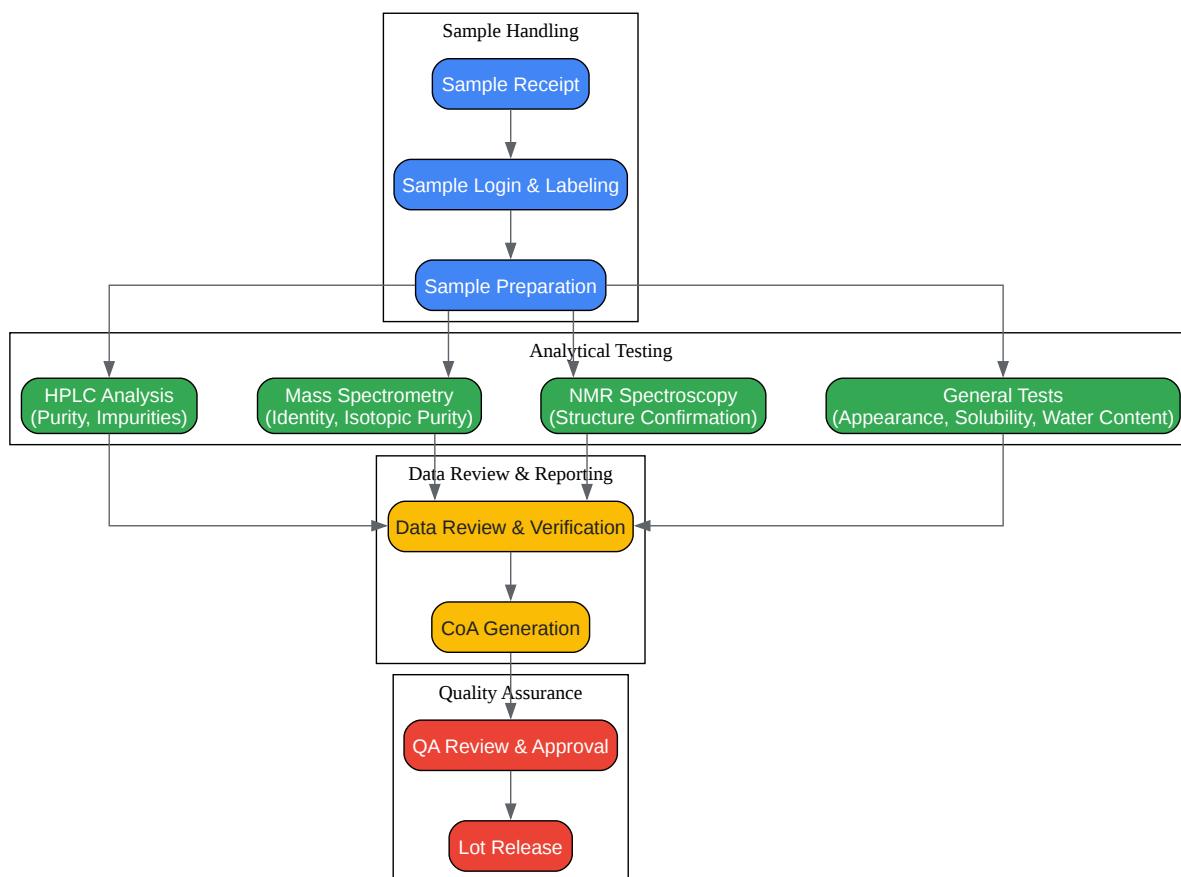
- Deuterated solvent (e.g., DMSO-d6 or Methanol-d4)

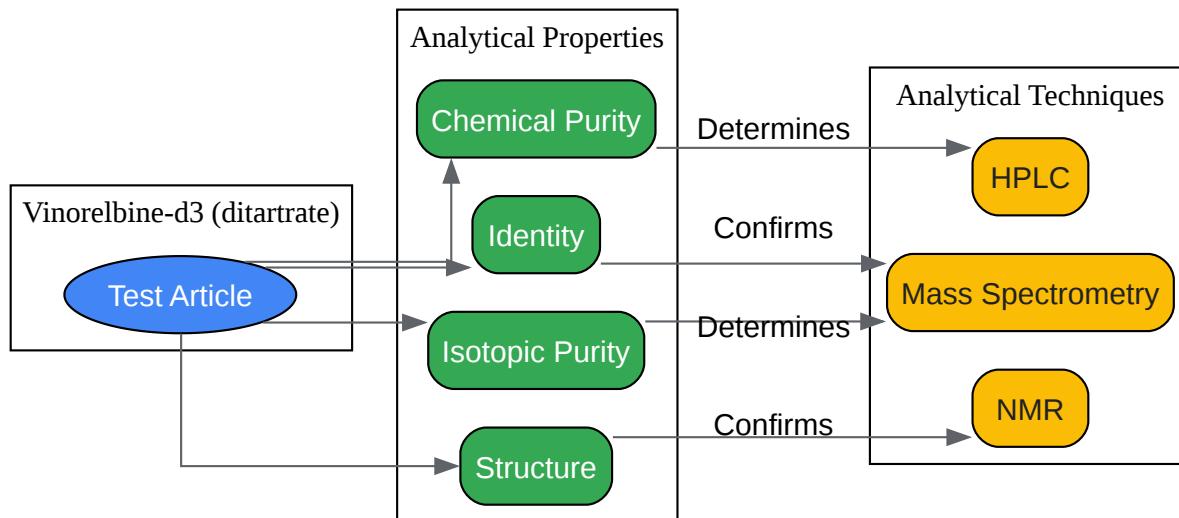
Procedure:

- Sample Preparation: The sample is dissolved in the deuterated solvent.
- Data Acquisition: 1H NMR and other relevant NMR experiments (e.g., ^{13}C NMR, COSY) are performed.
- Analysis: The chemical shifts, coupling constants, and integration of the peaks in the 1H NMR spectrum are analyzed to confirm the expected proton signals and the absence of signals at the sites of deuterium incorporation.

Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis of **Vinorelbine-d3 (ditartrate)**.





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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